

Biotin sodium salt chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Biotin sodium

Cat. No.: B1264966

[Get Quote](#)

Biotin Sodium Salt: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Biotin, a water-soluble B-vitamin, is a critical coenzyme in various metabolic pathways, including fatty acid synthesis, gluconeogenesis, and amino acid catabolism. Its sodium salt derivative, **biotin sodium** salt, offers enhanced solubility, making it a valuable compound in various research and pharmaceutical applications. This technical guide provides an in-depth overview of the chemical properties, structure, and biological significance of **biotin sodium** salt. It includes detailed experimental protocols for its characterization and visualization of its role in key metabolic pathways, designed to be a comprehensive resource for professionals in the life sciences.

Chemical Properties and Structure

Biotin sodium salt is the sodium salt of biotin (Vitamin H). The presence of the sodium ion enhances the polarity and aqueous solubility of the molecule compared to its free acid form.

General Properties

Property	Value	Reference
Chemical Name	sodium;5-[(3aS,4S,6aR)-2-oxo-1,3,3a,4,6,6a-hexahydrothieno[3,4-d]imidazol-4-yl]pentanoate	[1][2]
CAS Number	56085-82-6	[2]
Molecular Formula	C ₁₀ H ₁₅ N ₂ NaO ₃ S	[1][3]
Molecular Weight	266.29 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[4]

Solubility

Biotin sodium salt is highly soluble in water.[5] While precise quantitative data for the sodium salt is not readily available in the literature, its solubility is significantly greater than that of biotin, which is sparingly soluble in water (0.02 g/100 mL). The increased solubility is attributed to the ionic nature of the sodium carboxylate group.

Melting Point

The melting point of biotin is well-documented to be in the range of 231-233 °C.[4] The melting point of **biotin sodium** salt is expected to be significantly higher due to the ionic bond between the carboxylate and sodium ions, which requires more energy to break.

Spectral Data

The spectral properties of **biotin sodium** salt can be inferred from the known spectra of biotin and the characteristic changes upon formation of a sodium carboxylate salt.

- **FT-IR Spectroscopy:** The infrared spectrum of **biotin sodium** salt is expected to show characteristic peaks for the ureido and tetrahydrothiophene rings. The most significant change from the spectrum of biotin is the disappearance of the broad O-H stretch of the carboxylic acid and the shift of the C=O stretching frequency. The carboxylate anion (COO⁻)

will exhibit two characteristic stretches: an asymmetric stretch typically in the 1540-1650 cm^{-1} region and a symmetric stretch in the 1360-1450 cm^{-1} region.[6][7]

- ^1H NMR Spectroscopy: In the proton NMR spectrum, the most notable difference between biotin and its sodium salt is the absence of the acidic proton of the carboxylic acid group (which typically appears as a broad singlet downfield, around 12 ppm).[8] The chemical shifts of the protons on the carbon backbone adjacent to the carboxylate group may experience a slight upfield shift due to the change in the electronic environment.
- ^{13}C NMR Spectroscopy: The carbon NMR spectrum of **biotin sodium** salt will show a characteristic shift for the carboxylate carbon. Compared to the carboxylic acid carbon in biotin (typically 165-185 ppm), the carboxylate carbon in the sodium salt is expected to be slightly shifted. For instance, the chemical shift of the carboxylate carbon in sodium acetate is around 182 ppm.[8][9]

Experimental Protocols

Determination of Aqueous Solubility (Shake-Flask Method)

This protocol outlines a standard method for determining the thermodynamic solubility of **biotin sodium** salt in water.[10][11][12][13]

Methodology:

- Preparation of a Saturated Solution:
 - Add an excess amount of **biotin sodium** salt to a known volume of deionized water in a sealed container (e.g., a glass vial with a screw cap).
 - Ensure there is undissolved solid material present to confirm saturation.
- Equilibration:
 - Agitate the mixture at a constant temperature (e.g., 25 °C) using a mechanical shaker or magnetic stirrer for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.

- Phase Separation:
 - After equilibration, cease agitation and allow the undissolved solid to sediment.
 - Carefully withdraw a sample of the supernatant using a syringe and filter it through a 0.45 μm filter to remove any suspended solid particles.
- Quantification:
 - Accurately dilute the filtered supernatant with a known volume of deionized water.
 - Determine the concentration of **biotin sodium** salt in the diluted sample using a validated analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC). A calibration curve prepared with standard solutions of known concentrations should be used for accurate quantification.
- Calculation:
 - Calculate the solubility of **biotin sodium** salt in g/100 mL or mol/L, taking into account the dilution factor.

Acid-Base Titration for Purity Assessment

This protocol describes the titration of **biotin sodium** salt with a standardized acid to determine its purity.^{[14][15][16]}

Methodology:

- Preparation of the Analyte Solution:
 - Accurately weigh a known mass of **biotin sodium** salt and dissolve it in a known volume of deionized water in a beaker or Erlenmeyer flask.
- Titration Setup:
 - Rinse a burette with a standardized solution of a strong acid (e.g., 0.1 M HCl) and then fill the burette with the acid solution. Record the initial volume.

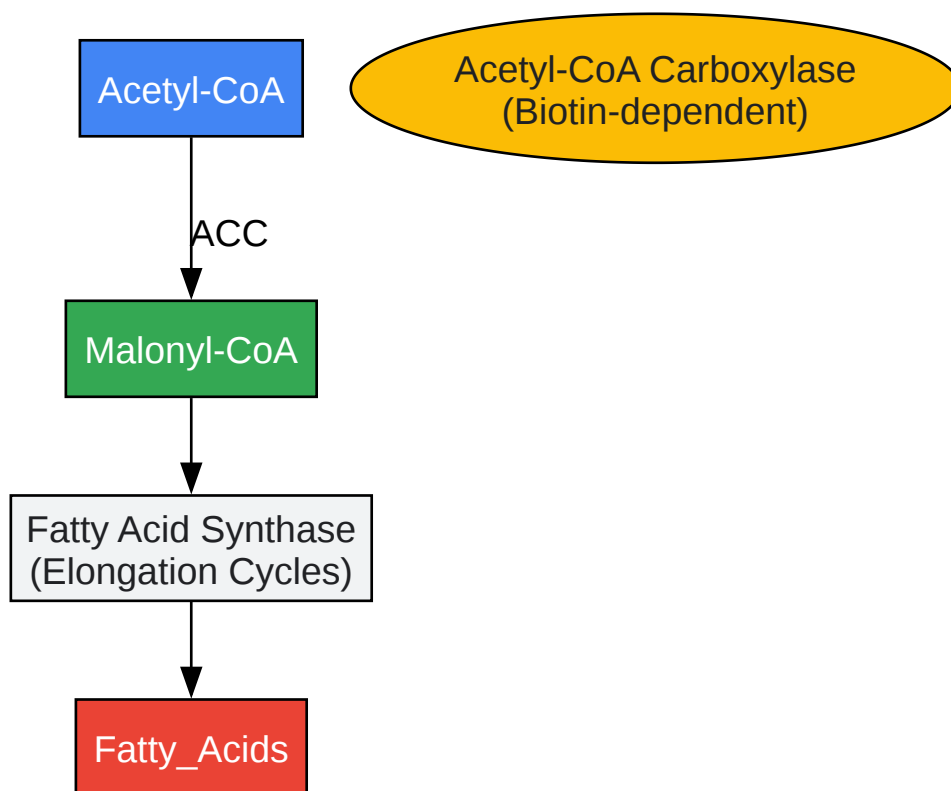
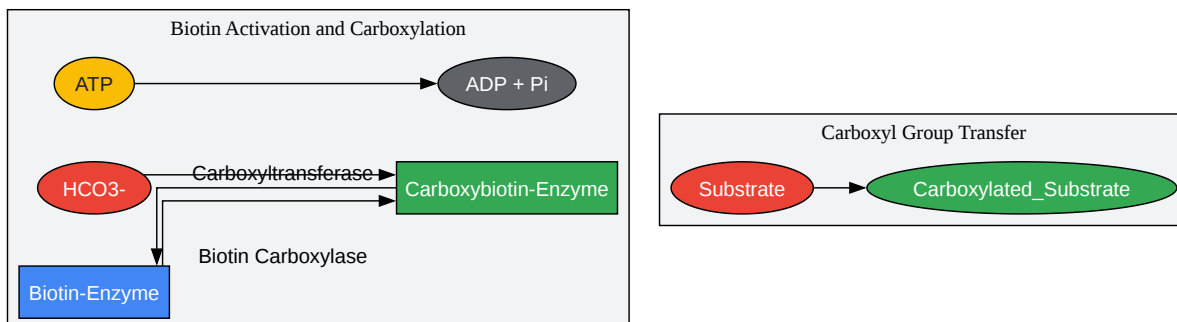
- Place the beaker containing the **biotin sodium** salt solution on a magnetic stirrer and add a few drops of a suitable indicator (e.g., phenolphthalein).
- Titration Procedure:
 - Slowly add the HCl solution from the burette to the **biotin sodium** salt solution while continuously stirring.
 - Continue the titration until the endpoint is reached, indicated by a persistent color change of the indicator.
 - Record the final volume of the HCl solution in the burette.
- Calculation:
 - Calculate the moles of HCl used in the titration.
 - Based on the 1:1 stoichiometry of the reaction between the carboxylate and the acid, determine the moles of **biotin sodium** salt in the sample.
 - Calculate the purity of the **biotin sodium** salt sample as a percentage.

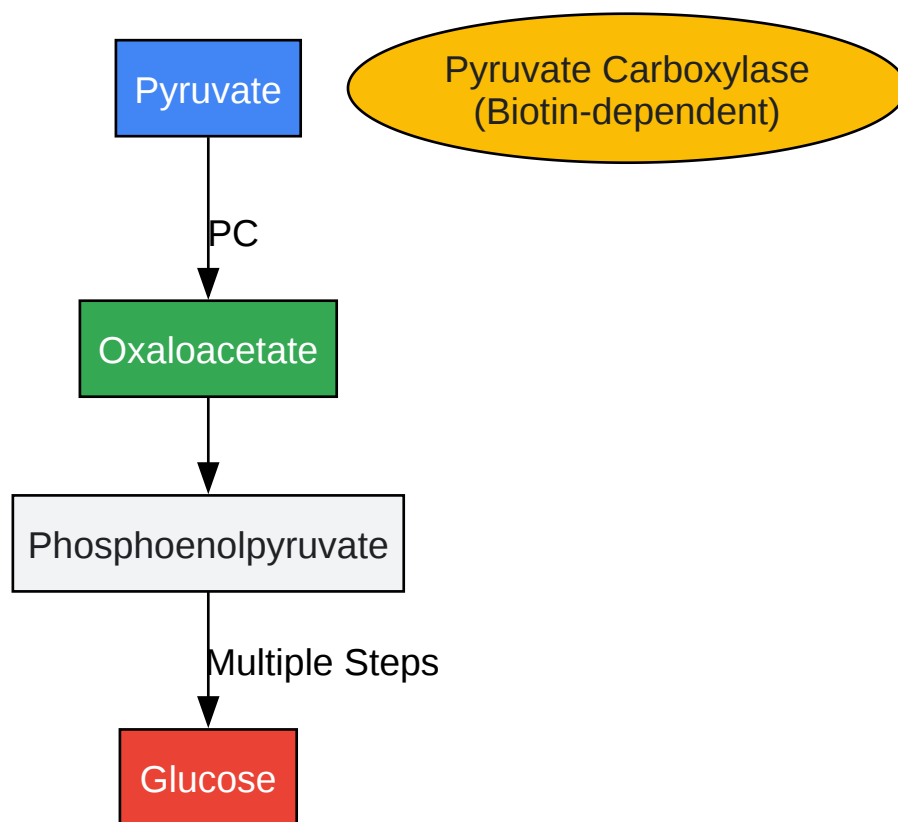
Biological Role and Signaling Pathways

Biotin is an essential cofactor for several carboxylase enzymes that play crucial roles in key metabolic pathways.^{[17][18][19]}

Biotin as a Coenzyme for Carboxylases

Biotin functions as a covalently bound prosthetic group for carboxylases, which catalyze the incorporation of bicarbonate into various substrates.^{[20][21][22]} The reaction mechanism involves two main steps: the ATP-dependent carboxylation of the biotin moiety, followed by the transfer of the carboxyl group to the substrate.^{[23][24]}





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Biotin sodium | Benchchem [benchchem.com]
- 2. biotin sodium salt | C₁₀H₁₅N₂NaO₃S | CID 24892859 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. webbook.nist.gov [webbook.nist.gov]
- 5. Biotin | C₁₀H₁₆N₂O₃S | CID 171548 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. IR Infrared Absorption Bands of Carboxylate - 911Metallurgist [911metallurgist.com]

- 7. spectroscopyonline.com [spectroscopyonline.com]
- 8. 20.8 Spectroscopy of Carboxylic Acids and Nitriles – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 9. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 10. benchchem.com [benchchem.com]
- 11. pharmajournal.net [pharmajournal.net]
- 12. pharमतutor.org [pharमतutor.org]
- 13. lup.lub.lu.se [lup.lub.lu.se]
- 14. web.mnstate.edu [web.mnstate.edu]
- 15. alameda.edu [alameda.edu]
- 16. researchgate.net [researchgate.net]
- 17. The Function of Biotin [chem.uwec.edu]
- 18. Biotin Metabolism - Basic Neurochemistry - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 19. [Importance of biotin metabolism] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Structure and function of biotin-dependent carboxylases - PMC [pmc.ncbi.nlm.nih.gov]
- 21. THE MECHANISM OF BIOTIN-DEPENDENT ENZYMES | Annual Reviews [annualreviews.org]
- 22. The enzymes of biotin dependent CO₂ metabolism: What structures reveal about their reaction mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 23. CHEM 245 - Gluconeogenesis [guweb2.gonzaga.edu]
- 24. youtube.com [youtube.com]
- To cite this document: BenchChem. [Biotin sodium salt chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1264966#biotin-sodium-salt-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com